

Personal protective equipment for handling Tert-butyl 3-cyanomorpholine-4-carboxylate

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Compound of Interest

Compound Name: *Tert-butyl 3-cyanomorpholine-4-carboxylate*

Cat. No.: B048016

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Essential Safety and Handling Guide: Tert-butyl 3-cyanomorpholine-4-carboxylate

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Tert-butyl 3-cyanomorpholine-4-carboxylate**. The following procedures are designed to ensure the safe handling and disposal of this chemical in a laboratory setting.

Chemical Identifier and Hazard Information

Property	Value
IUPAC Name	tert-butyl 3-cyano-4-morpholinecarboxylate
CAS Number	518047-40-0
Physical Form	Solid
Storage Temperature	Room temperature
Signal Word	Warning
Hazard Statements	H302, H315, H319, H335
Precautionary Statements	P261, P264, P270, P271, P280, P302+P352, P304+P340, P305+P351+P338, P330, P362+P364, P403+P233, P405, P501

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls and Ventilation:

- Always handle **Tert-butyl 3-cyano-4-morpholinecarboxylate** in a well-ventilated area.
- A chemical fume hood or a glove box is mandatory for all procedures involving this compound to minimize inhalation exposure.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Ensure that an emergency eyewash station and safety shower are readily accessible and in good working order.[\[4\]](#)

2. Personal Protective Equipment (PPE):

- Eye and Face Protection:** Wear chemical safety goggles and a face shield to protect against splashes.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Skin Protection:**
 - Wear nitrile or neoprene gloves. Double-gloving is recommended.[\[6\]](#)

- A polyethylene-coated polypropylene gown or a similar chemical-resistant lab coat should be worn over personal clothing.[6]
- Ensure complete skin coverage by tucking sleeves into gloves.
- Respiratory Protection:
 - For routine handling within a fume hood, respiratory protection may not be required.
 - In situations with inadequate ventilation or when handling large quantities, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[3]

3. Chemical Handling:

- Before use, carefully inspect the container for any damage.
- Avoid the formation of dust when handling the solid material.[7]
- Use non-sparking tools and equipment to prevent ignition sources.[1][2][3]
- Keep the container tightly closed when not in use.[2][3]
- Do not eat, drink, or smoke in the laboratory area where this chemical is handled.[3]
- Wash hands thoroughly after handling.[3]

4. Spill Management:

- In case of a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed, labeled container for disposal.[7]
- For larger spills, evacuate the area and prevent entry.
- Absorb any liquid spills with an inert material such as vermiculite, sand, or earth and collect for disposal.[2][5]

Disposal Plan: Step-by-Step Waste Management

1. Waste Collection:

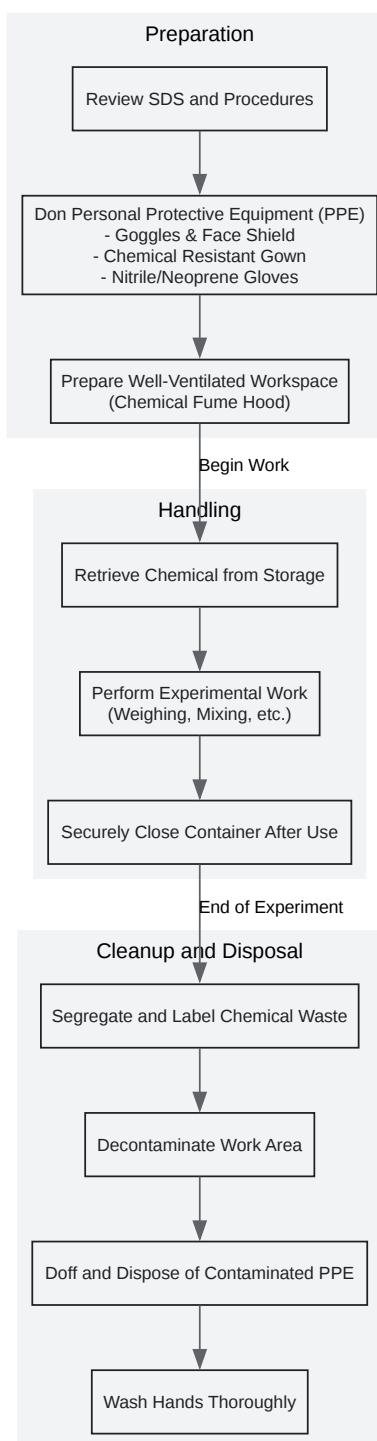
- All waste materials, including contaminated PPE, empty containers, and spill cleanup materials, must be collected in designated, labeled, and sealed containers.

2. Waste Disposal:

- Dispose of **Tert-butyl 3-cyanomorpholine-4-carboxylate** and its contaminated materials as hazardous chemical waste.
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[2\]](#)[\[8\]](#)
- Do not dispose of this chemical down the drain or in regular trash.[\[1\]](#)[\[5\]](#)
- Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

Experimental Workflow and Safety Diagram

Workflow for Handling Tert-butyl 3-cyanomorpholine-4-carboxylate

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Caption: A logical workflow diagram illustrating the key steps for the safe handling of **Tert-butyl 3-cyanomorpholine-4-carboxylate** from preparation to disposal.

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